

# An In-depth Technical Guide to 2,4,6-Trichlorophenyl 1-ethanesulfonate

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 2,4,6-Trichlorophenyl 1-ethanesulfonate

CAS No.: 934986-60-4

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CAS Number: 934986-60-4

This technical guide provides a comprehensive overview of **2,4,6-Trichlorophenyl 1-ethanesulfonate**, a chemical compound with potential applications in organic synthesis and drug development. Given the limited publicly available data on this specific molecule, this document synthesizes information from closely related analogs and foundational chemical principles to offer insights into its properties, synthesis, and potential utility. This guide is intended for researchers, scientists, and professionals in the field of drug development.

## Molecular Overview and Physicochemical Properties

**2,4,6-Trichlorophenyl 1-ethanesulfonate** is an organic molecule characterized by a 2,4,6-trichlorophenyl ring attached to an ethanesulfonate group. The presence of three electron-withdrawing chlorine atoms on the phenyl ring significantly influences the compound's reactivity, making the 2,4,6-trichlorophenoxy group a good leaving group in nucleophilic substitution reactions.

Table 1: Physicochemical Properties of **2,4,6-Trichlorophenyl 1-ethanesulfonate**

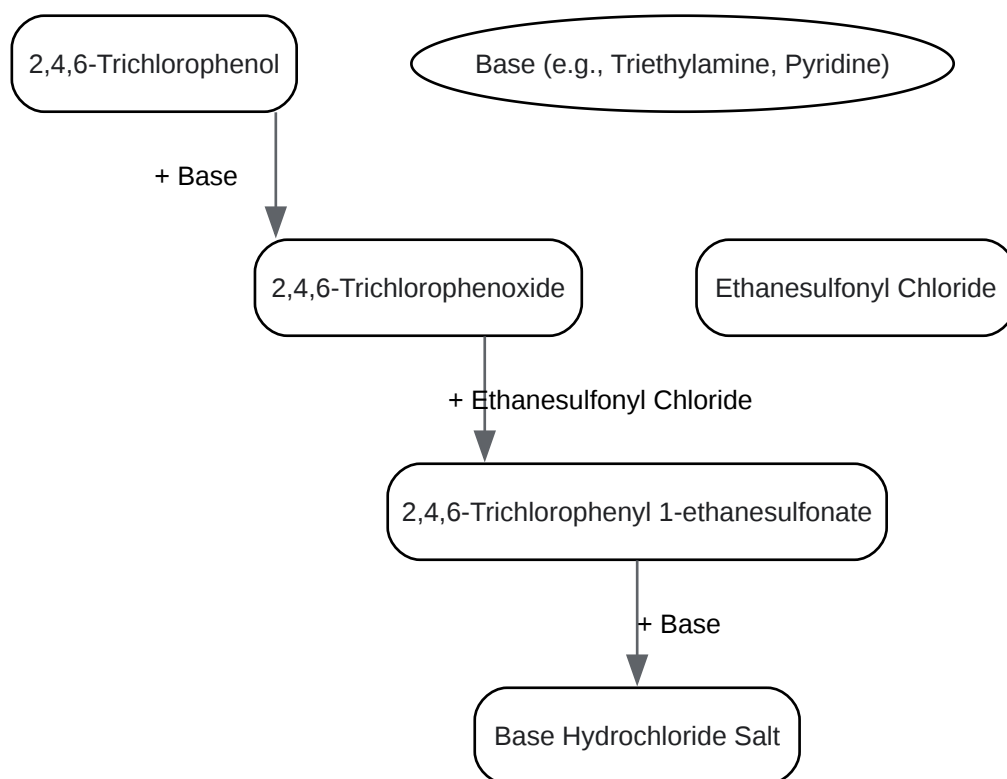
Property	Value	Source
CAS Number	934986-60-4	[1][2]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> Cl <sub>3</sub> O <sub>3</sub> S	[1][3]
Molecular Weight	289.56 g/mol	[1][3]
Melting Point	72-74 °C (Predicted)	[1]
Boiling Point	395.0 ± 42.0 °C (Predicted)	[1]
Density	1.549 ± 0.06 g/cm <sup>3</sup> (Predicted)	[1]

## Synthesis and Reaction Mechanisms

While a specific, peer-reviewed synthesis protocol for **2,4,6-Trichlorophenyl 1-ethanesulfonate** is not readily available in the public domain, its synthesis can be reliably inferred from standard organic chemistry principles and established procedures for analogous compounds, such as 2,4,6-trichlorophenyl methanesulfonate.[4] The most probable synthetic route involves the reaction of 2,4,6-trichlorophenol with ethanesulfonyl chloride in the presence of a base.

## Proposed Synthesis Workflow

The reaction proceeds via a nucleophilic attack of the 2,4,6-trichlorophenoxide ion on the electrophilic sulfur atom of ethanesulfonyl chloride.



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Figure 1: Proposed synthesis of **2,4,6-Trichlorophenyl 1-ethanesulfonate**.

## Detailed Experimental Protocol (Hypothetical)

This protocol is adapted from the synthesis of related sulfonate esters and should be optimized for the specific reactants.

- **Dissolution:** Dissolve 2,4,6-trichlorophenol (1.0 eq) in a suitable aprotic solvent (e.g., dichloromethane, tetrahydrofuran) under an inert atmosphere (e.g., nitrogen or argon).
- **Base Addition:** Add a non-nucleophilic base, such as triethylamine (1.2-1.5 eq) or pyridine, to the solution. The base acts as a proton scavenger to deprotonate the phenol and neutralize the HCl byproduct formed during the reaction.
- **Sulfonylation:** Cool the reaction mixture in an ice bath (0-5 °C). Slowly add ethanesulfonyl chloride (1.1-1.3 eq) dropwise to the stirred solution. The exothermic nature of the reaction necessitates slow addition and cooling to prevent side reactions.

- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for a designated period (typically 2-12 hours). Monitor the reaction progress by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) until the starting material is consumed.
- **Workup:** Upon completion, quench the reaction with a dilute aqueous acid solution (e.g., 1M HCl) to neutralize any remaining base. Separate the organic layer, and wash it sequentially with water and brine.
- **Purification:** Dry the organic layer over an anhydrous drying agent (e.g., Na<sub>2</sub>SO<sub>4</sub> or MgSO<sub>4</sub>), filter, and concentrate the solvent in vacuo. The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water, hexanes) or by column chromatography on silica gel.

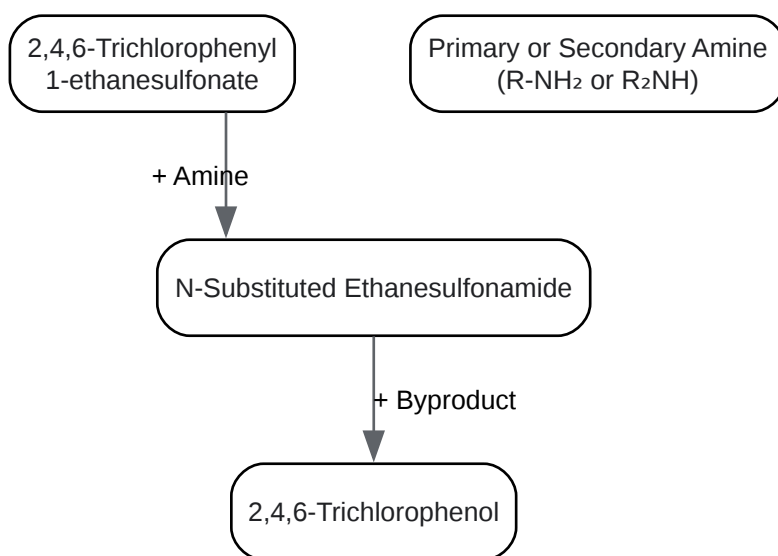
## Potential Applications in Research and Development

Based on the chemistry of analogous compounds, **2,4,6-Trichlorophenyl 1-ethanesulfonate** holds potential in several areas of chemical research and drug development.

## Reagent in Organic Synthesis

The primary utility of this compound is likely as a reagent for introducing the ethanesulfonyl group into other molecules. The 2,4,6-trichlorophenoxy is an excellent leaving group, facilitating nucleophilic substitution reactions. This makes the compound a valuable precursor for the synthesis of sulfonamides and other sulfonate esters.[5]

The sulfonamide functional group is a key component in a wide range of pharmaceuticals, including antibiotics and diuretics.[5] The use of 2,4,6-trichlorophenyl sulfonate esters offers advantages over other sulfonating agents, such as lower toxicity and reduced cost of the starting phenol.[5]



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## Sources

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